

cis-ent-Tadalafil-d3 CAS number and molecular weight

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Compound of Interest

Compound Name: *cis-ent-Tadalafil-d3*

Cat. No.: B589109

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Technical Guide: cis-ent-Tadalafil-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **cis-ent-Tadalafil-d3**, a deuterated isotopologue of a Tadalafil impurity. It is intended for use in research and development settings, particularly in pharmacokinetic and metabolic studies.

Core Data Summary

The key quantitative data for **cis-ent-Tadalafil-d3** are summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
CAS Number	1329799-70-3	[1]
Molecular Formula	C ₂₂ H ₁₆ D ₃ N ₃ O ₄	[1]
Molecular Weight	392.42 g/mol	[1]

Experimental Protocols

cis-ent-Tadalafil-d3 serves as an internal standard in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the quantification of cis-ent-Tadalafil in

biological matrices.[2] A general experimental protocol for a pharmacokinetic study is outlined below.

Objective: To determine the concentration of an analyte (e.g., a Tadalafil metabolite) in plasma samples using **cis-ent-Tadalafil-d3** as an internal standard.

Methodology:

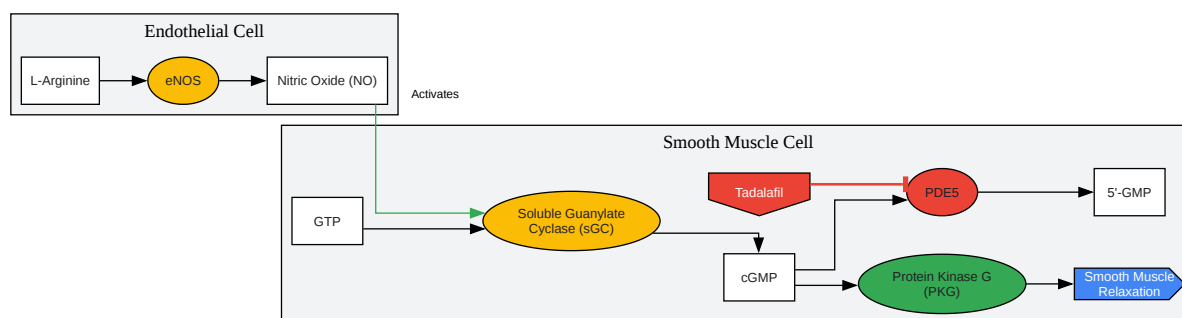
- Sample Preparation:
 - Thaw plasma samples and the internal standard working solution.
 - To a 100 µL aliquot of each plasma sample, add 25 µL of the **cis-ent-Tadalafil-d3** internal standard solution.
 - Perform a protein precipitation by adding 300 µL of acetonitrile.
 - Vortex mix for 1 minute.
 - Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in 100 µL of the mobile phase.
- LC-MS/MS Analysis:
 - Inject a 10 µL aliquot of the reconstituted sample onto a C18 analytical column.
 - Use a gradient elution with a mobile phase consisting of 0.1% formic acid in water and 0.1% formic acid in acetonitrile.
 - Perform mass spectrometric detection using a triple quadrupole mass spectrometer in multiple reaction monitoring (MRM) mode.
 - Monitor the specific precursor-to-product ion transitions for the analyte and the internal standard (**cis-ent-Tadalafil-d3**).

- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte for the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway and Experimental Workflow Visualizations

Signaling Pathway of Tadalafil

Tadalafil is a selective inhibitor of phosphodiesterase type 5 (PDE5).[3][4] The inhibition of PDE5 leads to an increase in the intracellular concentration of cyclic guanosine monophosphate (cGMP), resulting in smooth muscle relaxation and vasodilation.[3] This signaling cascade is initiated by the release of nitric oxide (NO).[5]

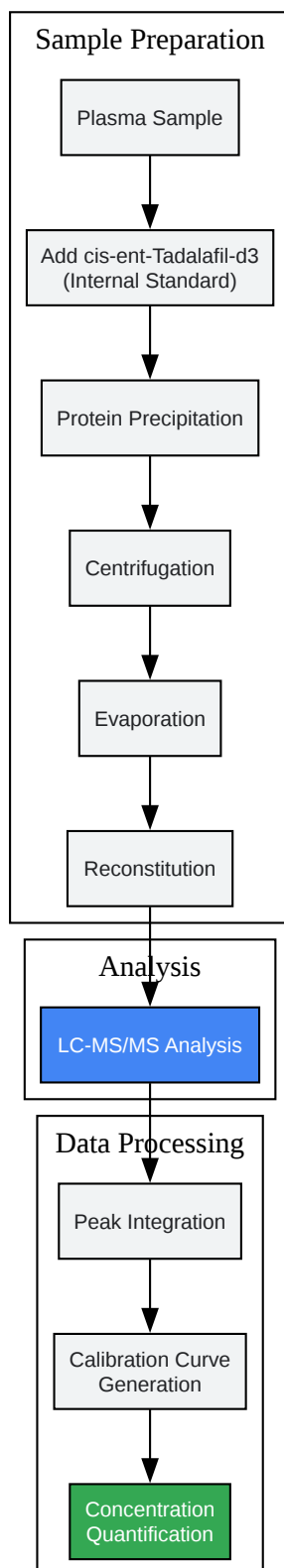


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Caption: Mechanism of action of Tadalafil via the NO/cGMP signaling pathway.

Experimental Workflow for Pharmacokinetic Analysis

The following diagram illustrates a typical workflow for a pharmacokinetic study utilizing a deuterated internal standard like **cis-ent-Tadalafil-d3**.



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Caption: Bioanalytical workflow for a pharmacokinetic study.

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